

Application Notes and Protocols for In Vivo Administration of Methotrexate

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Compound of Interest

Compound Name: *Rotraxate*

Cat. No.: *B1215222*

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Disclaimer: The compound "**Rotraxate**" was not found in the scientific literature. Based on the query, it is highly probable that this is a misspelling of Methotrexate, a widely used medication. All information provided below pertains to Methotrexate.

Introduction

Methotrexate (MTX) is a folate derivative that functions as an antimetabolite and antifolate drug. It is widely used in the treatment of cancer, autoimmune diseases, and for inducing medical abortions. In a research context, MTX is frequently administered in vivo to animal models to study its therapeutic effects and underlying mechanisms of action. These application notes provide detailed protocols for the in vivo administration of Methotrexate, along with relevant pharmacokinetic and toxicological data to guide experimental design.

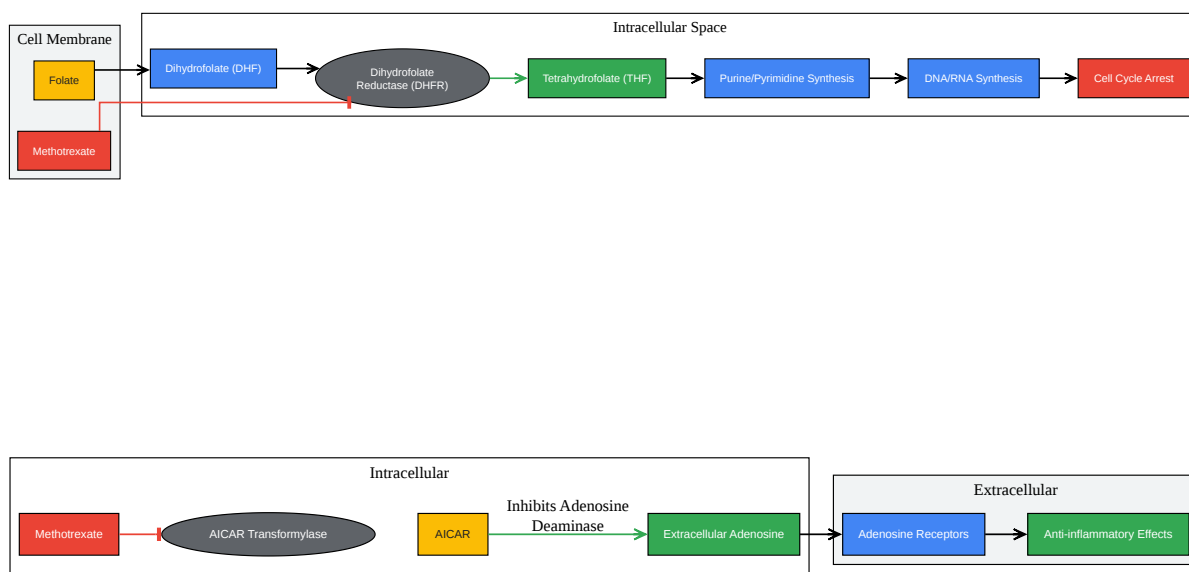
Mechanism of Action

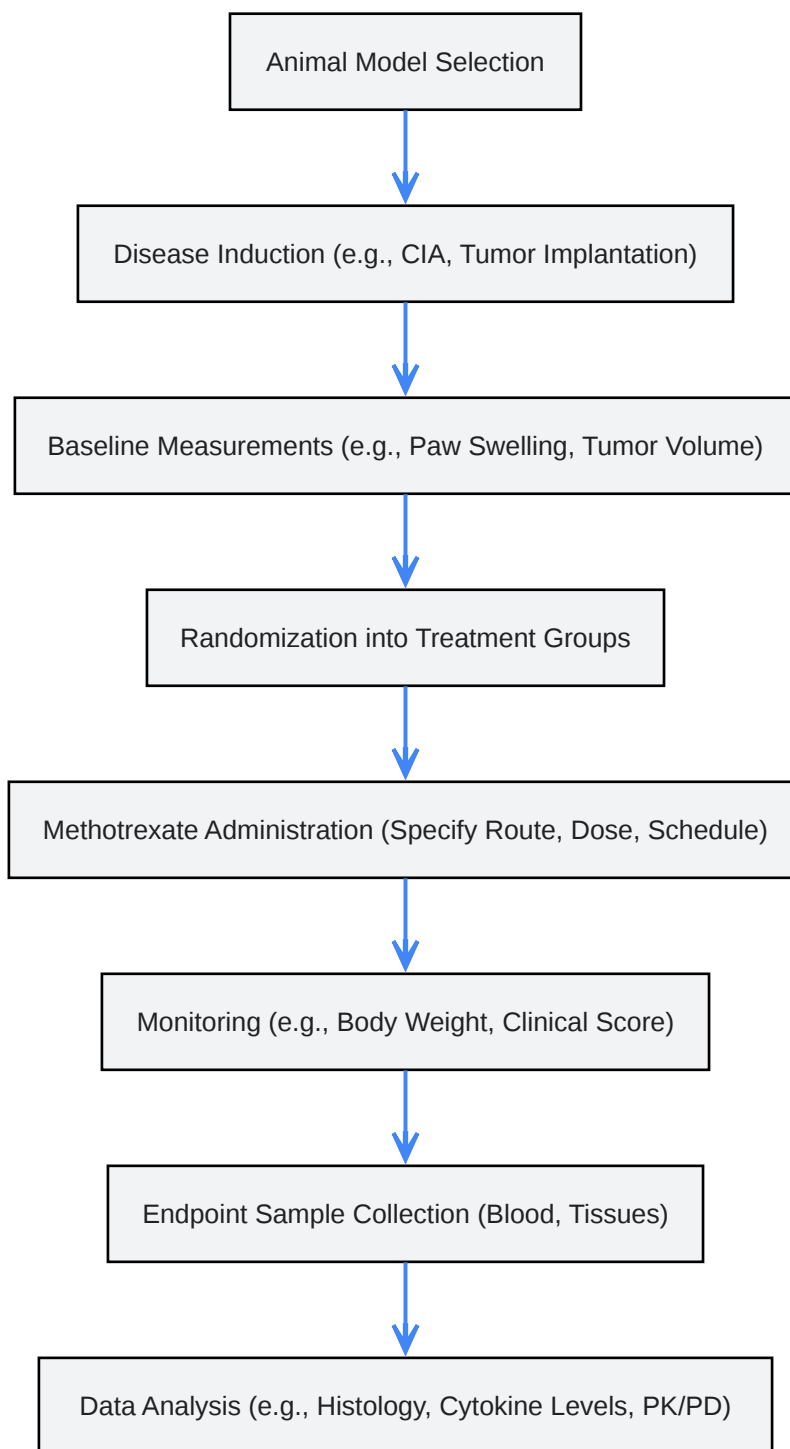
Methotrexate's primary mechanism of action involves the competitive inhibition of dihydrofolate reductase (DHFR), an enzyme essential for the synthesis of tetrahydrofolate (THF). THF is crucial for the synthesis of purines and pyrimidines, the building blocks of DNA and RNA. By inhibiting DNA and RNA synthesis, Methotrexate preferentially affects rapidly dividing cells, such as cancer cells and activated immune cells.

A secondary and significant mechanism, particularly in the context of rheumatoid arthritis, is the promotion of adenosine release. Methotrexate leads to an accumulation of adenosine, which has potent anti-inflammatory effects.

Signaling Pathways

Diagram of Dihydrofolate Reductase Inhibition Pathway





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